

# The Versatility of 2-Hydroxyisonicotinic Acid in Organic Synthesis: Application Notes and Protocols

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## Compound of Interest

Compound Name: 2-Hydroxyisonicotinic acid

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[City, State] – [Date] – **2-Hydroxyisonicotinic acid**, a versatile pyridine derivative, is a valuable building block for a wide range of organic synthesis applications, particularly in the development of pharmaceuticals and other biologically active molecules. Its unique structural features, including a hydroxyl group and a carboxylic acid on the pyridine ring, allow for diverse chemical transformations, making it a key intermediate in the synthesis of complex molecular architectures. These application notes provide an overview of its utility in key organic reactions, complete with detailed experimental protocols for researchers, scientists, and drug development professionals.

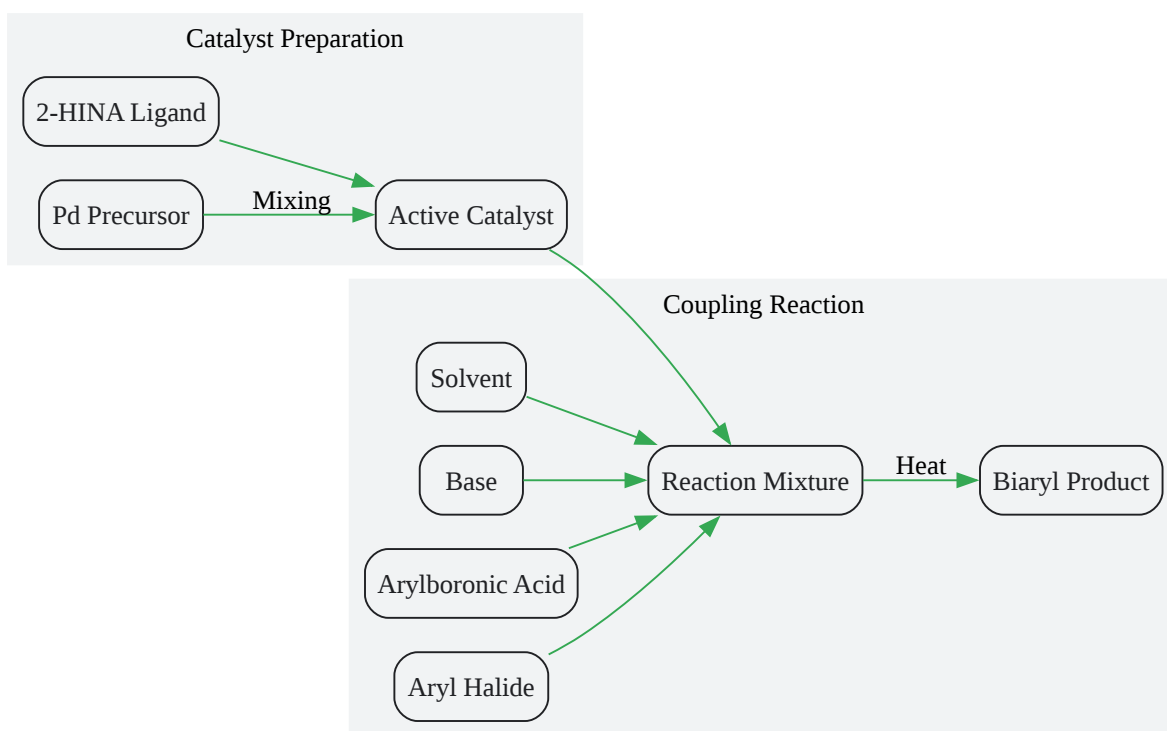
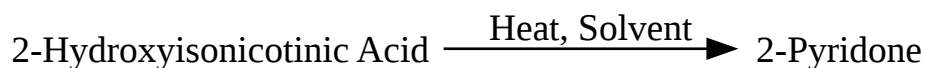
## Chlorination: Synthesis of 2-Chloro-4-pyridinecarboxylic Acid

The conversion of the hydroxyl group of **2-hydroxyisonicotinic acid** to a chlorine atom is a fundamental transformation that opens up avenues for subsequent cross-coupling reactions and nucleophilic substitutions. The resulting 2-chloro-4-pyridinecarboxylic acid is a valuable intermediate in medicinal chemistry.

Experimental Protocol: Chlorination using Phosphorus Oxychloride ( $\text{POCl}_3$ )

This protocol describes a general method for the chlorination of 2-hydroxypyridines, which can be adapted for **2-hydroxyisonicotinic acid**.<sup>[1]</sup>

Reaction Scheme:



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## References

- 1. Large-Scale Solvent-Free Chlorination of Hydroxy-Pyrimidines, -Pyridines, -Pyrazines and -Amides Using Equimolar POCl<sub>3</sub> - PMC [pmc.ncbi.nlm.nih.gov]
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